

Personal protective equipment for handling 9-Bromoanthracene-d9

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Compound of Interest

Compound Name: 9-Bromoanthracene-d9

Cat. No.: B11762647

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Essential Safety and Handling Guide for 9-Bromoanthracene-d9

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **9-Bromoanthracene-d9**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

9-Bromoanthracene-d9 is classified with the following hazards:

- Skin Irritation (Category 2)[1][2]
- Serious Eye Irritation (Category 2)[1][2]
- May Cause Respiratory Irritation (Specific target organ toxicity – single exposure, Category 3)[1]
- Suspected of Causing Genetic Defects (Germ cell mutagenicity, Category 2)

Signal Word: Warning

Personal Protective Equipment (PPE) Requirements

The following personal protective equipment is mandatory when handling **9-Bromoanthracene-d9**.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards. Face shields should be used when there is a potential for splashing.
Skin Protection	Chemical-resistant, impervious clothing and gloves.	Wear fire/flammable resistant clothing. Nitrile rubber gloves are recommended.
Respiratory Protection	Full-face respirator with appropriate cartridges.	Required if exposure limits are exceeded or if irritation is experienced. Work should be conducted in a certified chemical fume hood.
Footwear	Closed-toe shoes.	Shoes should cover the entire foot.

Safe Handling and Storage Protocols

Engineering Controls:

- Work in a well-ventilated area, preferably in a certified chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before handling.

- Wear all required PPE as specified in the table above.
- Avoid breathing dust, fumes, or vapors.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling the substance.
- Take off any contaminated clothing and wash it before reuse.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- The storage area should be locked.
- Keep away from strong oxidizing agents.

Emergency and First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If the person feels unwell, get medical help.
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of water. If skin irritation occurs, get medical help.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Get medical attention.

Disposal Plan

All waste materials, including empty containers, must be disposed of in accordance with local, regional, and national hazardous waste regulations. Do not allow the chemical to enter drains. Contact a licensed professional waste disposal service to dispose of this material.

Operational Workflow for Handling **9-Bromoanthracene-d9**

The following diagram outlines the step-by-step procedure for safely handling **9-Bromoanthracene-d9** in a laboratory setting.



Figure 1. Procedural Workflow for Handling 9-Bromoanthracene-d9

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